A-Technical-Guide-to-2-Chloro-6-methoxybenzaldehyde-Oxime

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Compound of Interest

Compound Name:	*2-Chloro-6-methoxybenzaldehyde oxime*
CAS No.:	*1353119-29-5*
Cat. No.:	*B1379398*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-Chloro-6-methoxybenzaldehyde Oxime**, a substituted benzaldehyde derivative of significant interest in organic synthesis and medicinal chemistry. The document details its chemical identity, a robust synthesis protocol from its aldehyde precursor, and explores its potential applications, particularly in the realm of drug discovery and development.

Chemical Identity and Properties

While a specific CAS (Chemical Abstracts Service) number for **2-Chloro-6-methoxybenzaldehyde Oxime** is not readily available in major chemical databases, its identity is unequivocally defined by its synthesis from its well-documented precursor, 2-Chloro-6-methoxybenzaldehyde. The properties of the oxime can be reliably inferred from its structure and data on analogous compounds.

Key Precursor: 2-Chloro-6-methoxybenzaldehyde

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- CAS Number: 29866-54-4[1][2][3][4][5]
- Molecular Formula: $C_8H_7ClO_2$[1]
- Molecular Weight: 170.59 g/mol [1]

Target Compound: **2-Chloro-6-methoxybenzaldehyde Oxime**

- Molecular Formula: $C_8H_8ClNO_2$
- Molecular Weight: 185.61 g/mol
- Structure:

(Note: The image is a representative structure, as a directly sourced image for this specific molecule is unavailable.)

The structure features a phenyl ring substituted with a chloro group, a methoxy group, and an oxime functional group (-CH=NOH). This combination of functionalities makes it a versatile building block in synthetic chemistry.[1] The presence of the oxime group, in particular, opens avenues for its use in creating more complex heterocyclic compounds, which are prevalent in many classes of drugs.[6][7]

Table 1: Physicochemical Properties of the Precursor and Predicted Properties of the Oxime

Property	2-Chloro-6-methoxybenzaldehyde (Precursor)	2-Chloro-6-methoxybenzaldehyde Oxime (Predicted)
CAS Number	29866-54-4[1][2][3][4][5]	Not assigned
Molecular Formula	$C_8H_7ClO_2$[1]	$C_8H_8ClNO_2$
Molecular Weight	170.59 g/mol [1]	185.61 g/mol
Appearance	Beige solid[1]	White to off-white solid
Storage	Store at 0-8 °C[1]	Store in a cool, dry place away from light

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Synthesis of 2-Chloro-6-methoxybenzaldehyde Oxime

The synthesis of benzaldehyde oximes from their corresponding aldehydes is a well-established and high-yielding transformation in organic chemistry.[8] The most common method involves the condensation reaction of an aldehyde with hydroxylamine hydrochloride in the presence of a base.[7][8]

Reaction Principle

The synthesis is a nucleophilic addition-elimination reaction. The nitrogen atom of hydroxylamine (NH_2OH), a potent nucleophile, attacks the electrophilic carbonyl carbon of the aldehyde. The resulting intermediate then undergoes dehydration (loss of a water molecule) to form the stable C=N double bond of the oxime. A base is required to neutralize the HCl salt of hydroxylamine, liberating the free hydroxylamine needed for the reaction.

Detailed Experimental Protocol

This protocol describes a standard laboratory procedure for the synthesis of **2-Chloro-6-methoxybenzaldehyde Oxime**.

Materials:

- 2-Chloro-6-methoxybenzaldehyde (1.0 eq)
- Hydroxylamine hydrochloride ($NH_2OH \cdot HCl$) (1.2 eq)
- Anhydrous Sodium Carbonate (Na_2CO_3) or Sodium Acetate (CH_3COONa) (1.5 eq)
- Ethanol or Methanol (solvent)
- Deionized Water
- Ethyl Acetate (for extraction)
- Anhydrous Sodium Sulfate (Na_2SO_4) (for drying)

Procedure:

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- Dissolution: In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 2-Chloro-6-methoxybenzaldehyde (1.0 eq) in ethanol (approx. 10-15 mL per gram of aldehyde).
- Addition of Reagents: To this solution, add hydroxylamine hydrochloride (1.2 eq) and the chosen base (e.g., anhydrous sodium carbonate, 1.5 eq). The base neutralizes the hydrochloride, allowing the reaction to proceed.
- Reaction: Stir the mixture at room temperature. The reaction progress can be monitored using Thin Layer Chromatography (TLC). For faster reaction times, the mixture can be gently heated to reflux (70-80°C).[9] Microwave-assisted synthesis can also significantly shorten the reaction time to a few minutes.[9][10]
- Work-up: Once the reaction is complete (as indicated by the consumption of the starting aldehyde on TLC), cool the mixture to room temperature.
- Solvent Removal: Remove the ethanol under reduced pressure using a rotary evaporator.
- Extraction: To the resulting residue, add deionized water and ethyl acetate. Transfer the mixture to a separatory funnel and extract the product into the organic layer. Repeat the extraction from the aqueous layer two more times with ethyl acetate.
- Washing and Drying: Combine the organic extracts and wash with brine (saturated NaCl solution). Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4).
- Isolation: Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude **2-Chloro-6-methoxybenzaldehyde Oxime**. The product can be further purified by recrystallization if necessary.

Synthesis Workflow Diagram

The following diagram illustrates the key stages of the synthesis process.

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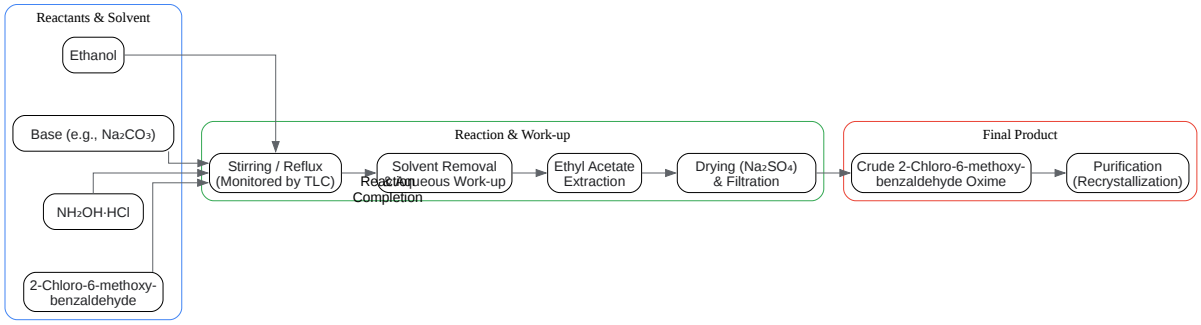

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